

MBM-55S not dissolving in DMSO solutions

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Compound of Interest

Compound Name: MBM-55S

Cat. No.: B12425270

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MBM-55 Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with MBM-55.

Frequently Asked Questions (FAQs)

Q1: I am having trouble dissolving a compound labeled "**MBM-55S**". Is this the same as MBM-55?

It is highly likely that "**MBM-55S**" refers to MBM-55. Our search results did not yield information on a compound named "**MBM-55S**", while MBM-55 is a well-documented Nek2 inhibitor. Please verify the CAS number (2083622-09-5 for MBM-55) with your supplier to confirm the identity of your compound.^{[1][2][3]} This guide will proceed assuming your compound is MBM-55.

Q2: What is MBM-55 and what is its primary mechanism of action?

MBM-55 is a potent and effective inhibitor of NIMA-related kinase 2 (Nek2), with an IC₅₀ of 1 nM.^{[3][4][5][6]} Its primary mechanism of action involves the inhibition of Nek2, which leads to cell cycle arrest, primarily at the G2/M phase, and induces apoptosis in cancer cells.^{[1][3][4][5][6]} This ultimately inhibits cancer cell proliferation and has demonstrated antitumor activities.^{[1][4][5]}

Q3: What is the solubility of MBM-55 in DMSO?

The solubility of MBM-55 in DMSO has been reported to be as high as 120 mg/mL (240.70 mM).[6] However, achieving this concentration may require specific techniques, as detailed in the troubleshooting guide below. Some suppliers also offer MBM-55 pre-dissolved in DMSO at a concentration of 10 mM.[7][8]

Q4: Are there any known liabilities or off-target effects of MBM-55?

MBM-55 shows a 20-fold or greater selectivity for Nek2 over most other kinases. However, it has been shown to also inhibit RSK1 (IC₅₀=5.4 nM) and DYRK1a (IC₅₀=6.5 nM).[5] Researchers should consider these potential off-target effects when designing and interpreting their experiments.

Troubleshooting Guide: MBM-55 Dissolution in DMSO

This guide addresses common issues encountered when dissolving MBM-55 powder in DMSO.

Problem: MBM-55 powder is not dissolving or is forming a precipitate in DMSO.

Possible Causes and Solutions:

Possible Cause	Recommended Solution	Experimental Protocol
Poor Quality or Old DMSO	DMSO is hygroscopic and can absorb water over time, which can hinder the dissolution of hydrophobic compounds.[9]	Use a fresh, unopened bottle of anhydrous, high-purity DMSO.
Insufficient Mechanical Agitation	The compound may require more energy to dissolve completely.	1. Add the appropriate volume of DMSO to your weighed MBM-55 powder. 2. Vortex the solution vigorously for 1-2 minutes.[10] 3. If undissolved particles remain, proceed to sonication.
Low Temperature	The dissolution of some compounds is an endothermic process and can be aided by gentle heating.	1. Place the vial containing the MBM-55/DMSO mixture in a water bath set to 37-50°C for 10-15 minutes. 2. Intermittently vortex the solution during heating. Caution: Be aware of the compound's thermostability. While moderate heating is generally safe, prolonged exposure to high temperatures should be avoided.
Compound Aggregation	The powder may be aggregated, reducing the surface area available for solvation.	Use sonication to break up aggregates and facilitate dissolution.[6]

Detailed Experimental Protocols

Protocol 1: Standard Dissolution of MBM-55 in DMSO

- Preparation: Ensure your workspace and equipment (microcentrifuge tubes, pipette tips) are sterile and dry.[10]

- **Weighing:** Accurately weigh the desired amount of MBM-55 powder using a calibrated analytical balance.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to the tube containing the MBM-55 powder to achieve your target concentration.
- **Initial Mixing:** Gently vortex the tube for 1-2 minutes to facilitate initial dissolution.[\[10\]](#)
- **Observation:** Visually inspect the solution for any undissolved particles.
- **Further Steps (if necessary):** If the compound is not fully dissolved, proceed to Protocol 2.

Protocol 2: Enhanced Dissolution of MBM-55 using Sonication and Heating

- **Vortexing:** Vigorously vortex the MBM-55/DMSO mixture for at least 2 minutes.
- **Sonication:** Place the microcentrifuge tube in a sonicator bath for 15-30 minutes.[\[6\]](#) The sonicator uses high-frequency sound waves to agitate the particles and enhance dissolution.
- **Gentle Heating:** If particles persist, heat the solution in a water bath at 37-50°C for 10-15 minutes.
- **Final Vortex:** After heating, vortex the solution again for 1 minute.
- **Final Inspection:** The solution should now be clear. If not, a higher dilution may be necessary.

Problem: MBM-55 precipitates when the DMSO stock solution is diluted in aqueous media (e.g., cell culture medium, PBS).

This is a common issue when diluting DMSO-soluble compounds into aqueous solutions for cell-based assays.

Solutions:

Strategy	Experimental Protocol
Direct Dilution into Media	Minimize the time the compound spends in a purely aqueous environment by adding the DMSO stock directly to the final volume of media with cells.
Pre-conditioning the Aqueous Solution	Adding a small amount of DMSO to the aqueous solution before adding the compound stock can improve solubility.
Serial Dilutions in DMSO	If you need to perform a dose-response experiment, make your serial dilutions in 100% DMSO before the final dilution into the aqueous medium. [11]

Visualizations

MBM-55 Mechanism of Action

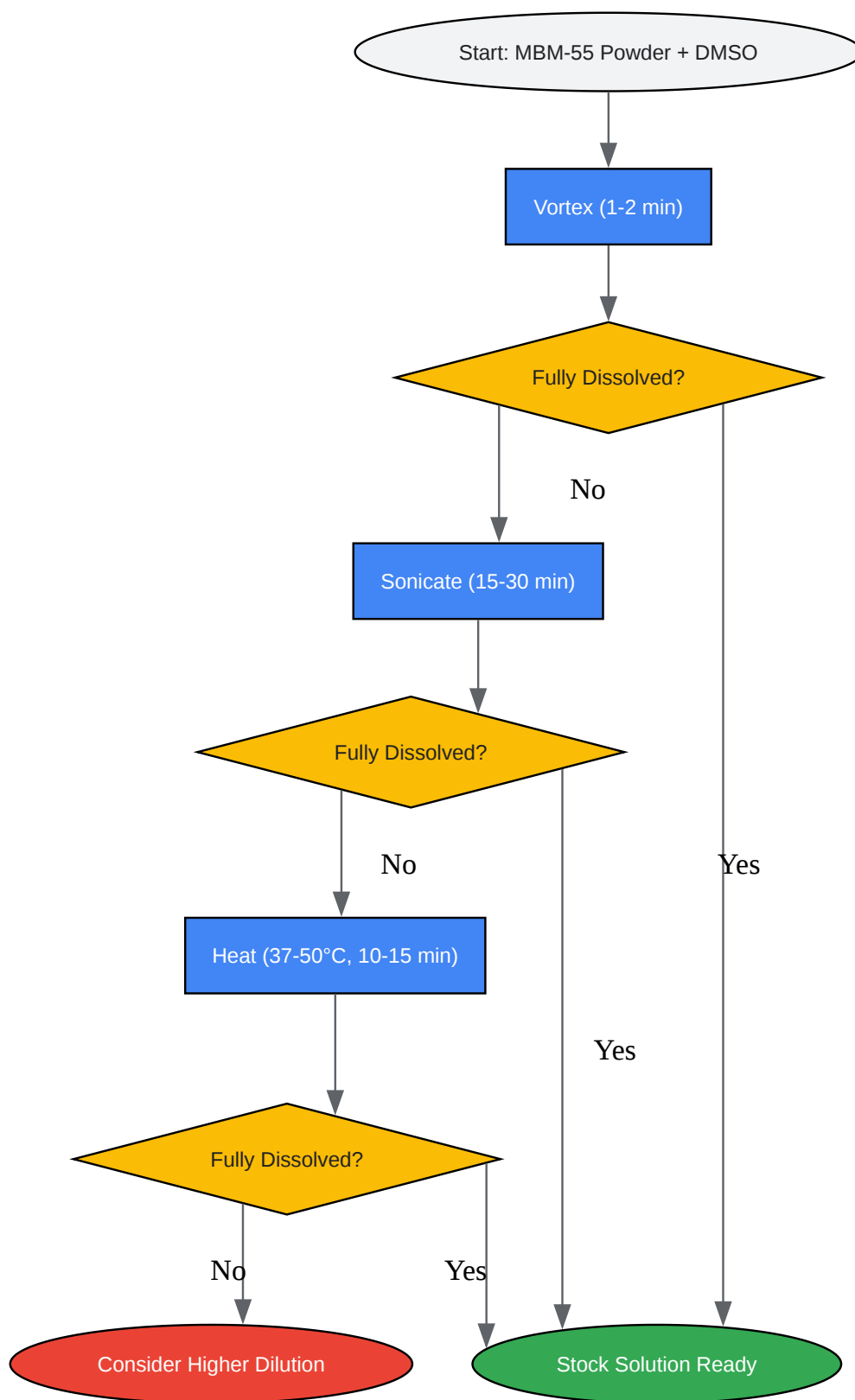


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Caption: MBM-55 inhibits Nek2, leading to cell cycle arrest and apoptosis.

Experimental Workflow for MBM-55 Dissolution

Troubleshooting



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